

Safe Disposal of Ticagrelor-d4: A Procedural Guide

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Compound of Interest

Compound Name: *Ticagrelor-d4*

Cat. No.: *B15573000*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **Ticagrelor-d4**, a deuterated analog of the antiplatelet drug Ticagrelor. While the safety data sheets (SDS) referenced primarily pertain to Ticagrelor, the disposal protocols are directly applicable to its deuterated form due to their chemical similarities.

Hazard Profile

Ticagrelor is classified as hazardous to the aquatic environment, with long-lasting effects[1][2][3]. Therefore, it is imperative that this compound and its deuterated form, **Ticagrelor-d4**, are not disposed of via standard waste streams or poured down drains[1].

Key Hazard Statements:

- H411: Toxic to aquatic life with long lasting effects[1].
- H319: Causes serious eye irritation.

Step-by-Step Disposal Procedure

Adherence to the following steps will ensure the safe and compliant disposal of **Ticagrelor-d4**.

1. Personal Protective Equipment (PPE): Before handling **Ticagrelor-d4** for disposal, ensure you are wearing appropriate PPE. This includes, but is not limited to:

- Safety goggles with side-shields.
- Chemical-resistant gloves.
- A lab coat or other protective clothing.

2. Waste Collection and Segregation:

- Solid Waste: All solid **Ticagrelor-d4** waste, including unused or expired material and contaminated consumables (e.g., weighing paper, pipette tips), should be collected in a designated, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Packaging: Empty containers that held **Ticagrelor-d4** must be treated as hazardous waste as they will retain product residue. These containers should be collected along with other solid waste.
- Solutions: Solutions containing **Ticagrelor-d4** should be collected in a designated, sealed, and clearly labeled hazardous waste container for liquid chemical waste.

3. Spillage Management: In the event of a spill:

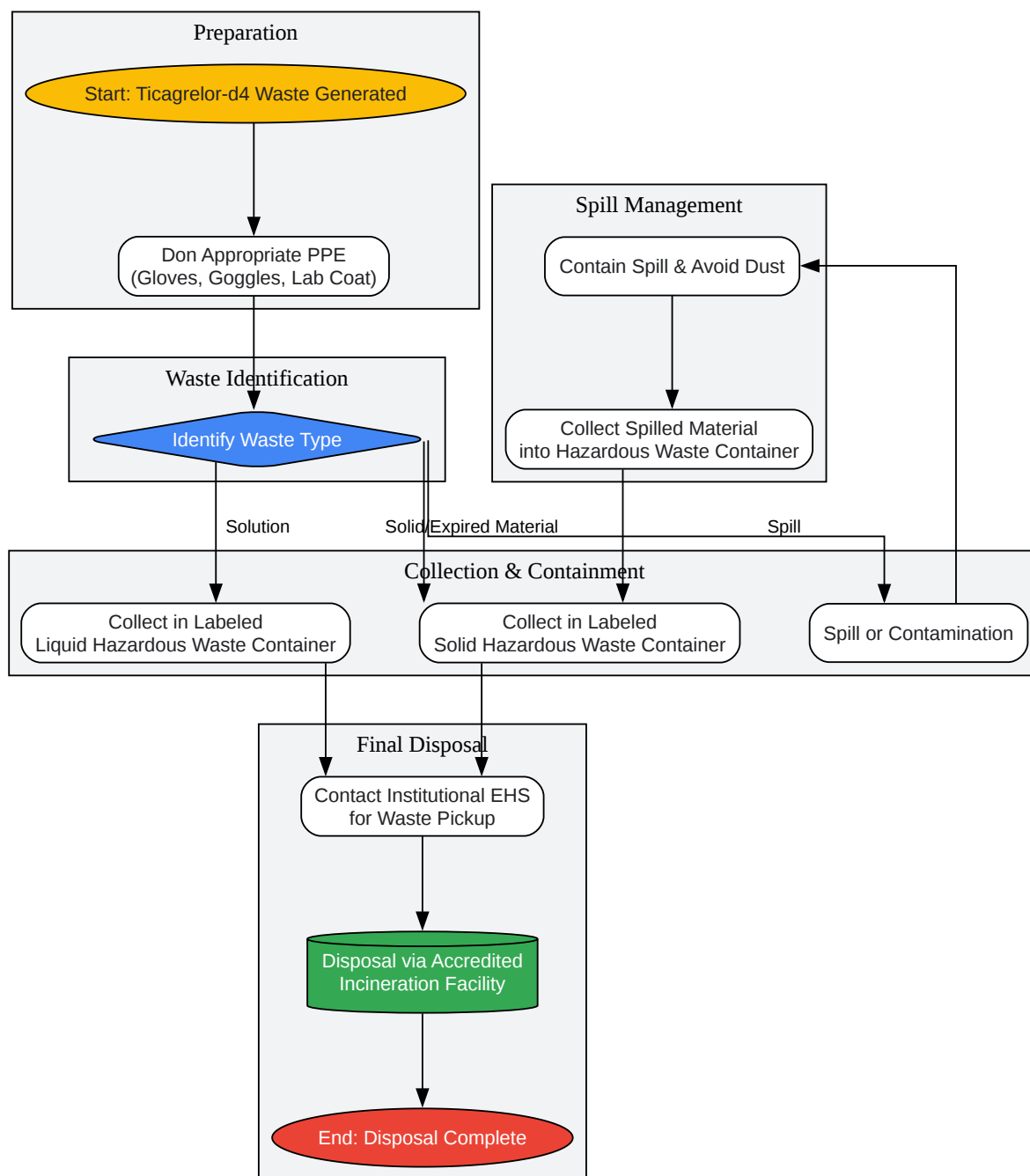
- Avoid the generation of dust.
- Wearing appropriate PPE, carefully collect the spilled material.
- Transfer the spilled substance into a suitable container for disposal.
- Clean the spillage area with water and collect the cleaning materials for disposal as hazardous waste.
- Prevent the spill from entering drains or water courses.

4. Final Disposal:

- The primary and recommended method for the final disposal of **Ticagrelor-d4** is through incineration by an accredited disposal contractor or a licensed hazardous material disposal company.
- Contact your institution's EHS office to arrange for the pickup and disposal of the collected hazardous waste. They will have established procedures with certified waste management vendors.
- It is crucial to consult and comply with all local and national legislation regarding hazardous waste disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ticagrelor-d4**.



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Caption: Workflow for the safe disposal of **Ticagrelor-d4**.

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